Erbium;silver

• CAS No.: 12002-65-2

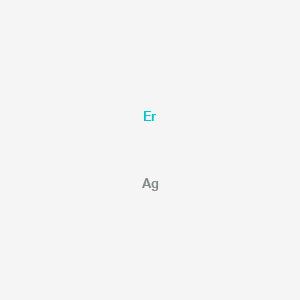

• Molecular Formula: AgEr
• Molecular Weight: 275.13 g/mol
• IUPAC Name: erbium;silver
• InChI: InChI=1S/Ag.Er
• InChI Key: JLKGLVHGFTWOSK-UHFFFAOYSA-N
• Canonical SMILES: [Ag].[Er]

Description

Erbium;Silver is an intermetallic compound represented by the formula AgEr+4 . This material is part of a broader class of rare-earth silver compounds studied for their distinct structural and physical properties, which often include phases such as Ag3Er . The compound leverages the unique characteristics of its constituent elements: erbium, a rare-earth metal known for its pink-colored ions and potent magnetic properties , and silver, valued for its exceptional electrical conductivity . The primary research value of this compound lies in the field of materials science and solid-state physics . Investigations into similar rare-earth-silver systems have focused on their behavior in cryogenic environments and their crystal field effects , which are crucial for understanding magnetic interactions. While erbium ions (Er³⁺) are well-documented for their applications in fiber-optic amplifiers and medical lasers when doped into glasses or crystals, the specific mechanisms and applications of the pre-formed this compound intermetallic are a subject of ongoing research. Researchers may explore this compound for potential use in developing specialized alloys , advanced catalysts , or for fundamental studies on intermetallic phase behavior. This product is strictly for research use in a laboratory setting.

Preparation Methods

Ion Exchange and Ion Implantation

Sequential Doping via Ion Exchange and Implantation

Silver and erbium are introduced into borosilicate glass substrates through a two-step process combining ion exchange and ion implantation. In the first stage, a Na⁺ ↔ Ag⁺ exchange is performed by immersing Schott BK7 glass in a molten salt containing 5 mol% AgNO₃ and 95 mol% NaNO₃ at 310°C for 7 minutes, achieving Ag concentrations of 2.2–3.0 atomic% within 600 nm depths. Erbium is subsequently implanted at 925 keV with a fluence of 3.1×10¹⁵ cm⁻², producing a 250 nm penetration profile. Post-annealing at 350°C for 30 minutes stabilizes the dopant distribution.

Reverse Sequence: Implantation Followed by Ion Exchange

Alternate configurations involve erbium implantation prior to Ag⁺ exchange. Rutherford backscattering spectrometry reveals that pre-implantation damage reduces Ag diffusivity, limiting concentrations to 2.2 at.% compared to 3.0 at.% in the reverse sequence. Photoluminescence (PL) intensity at 1540 nm increases by factors of 20 and 70 for Ag-first and Er-first doping, respectively, under 488 nm excitation. The enhanced emission stems from energy transfer between Ag-related centers and Er³⁺ ions rather than plasmonic effects from Ag nanocrystals.

Table 1: Ion Exchange/Implantation Parameters and Outcomes

Parameter	Ag-First Sequence	Er-First Sequence
Ag Concentration (at.%)	3.0	2.2
Er Implantation Depth	250 nm	250 nm
PL Enhancement (1540 nm)	20×	70×
Dominant Ag Form	Ionic	Nanocrystals

Sol-Gel Synthesis of Er-Ag Co-Doped Silica Films

Acid-Base Catalyzed Gel Formation

A two-step sol-gel process incorporates erbium and silver into silica matrices. Acidic hydrolysis of tetraethyl orthosilicate (TEOS) with Er(NO₃)₃ and AgNO₃ precursors is followed by base-catalyzed condensation, forming a porous gel. Drying at 120°C and calcination at 600°C produce amorphous films with Er³⁺ concentrations up to 2.5 wt% and Ag nanoparticle sizes of 5–20 nm.

Dopant Distribution and Optical Properties

Energy-dispersive X-ray spectroscopy (EDS) confirms homogeneous Er distribution, while Ag migrates to surface regions during calcination, forming plasmonic nanoparticles. The resultant films exhibit broad absorption bands at 400–500 nm (Ag surface plasmon resonance) and sharp Er³⁺ transitions at 980 nm and 1530 nm.

Hydrothermal Synthesis of Er-Ag Co-Doped Nanostructures

Nanotube Growth Mechanism

Erbium-doped yttrium oxide nanotubes (Er³⁺:Y₂O₃) synthesized via hydrothermal methods at 180°C for 48 hours serve as a template for Ag integration. Silver nitrate is introduced during the dehydration phase, reducing to metallic Ag on nanotube surfaces. The nanotubes exhibit outer diameters of 100–400 nm and lengths of 2–5 μm.

Luminescence Quenching and Enhancement

Er³⁺ emission at 1535 nm is quenched at Ag concentrations >5 at.% due to Förster resonance energy transfer (FRET) to Ag nanoparticles. Lower Ag loadings (<2 at.%) enhance PL intensity by 40% through localized field effects.

Chemical Reduction for Silver Nanoparticle-Decorated Erbium Matrices

Polyol Reduction of Ag Precursors

Silver nanoparticles (AgNPs) are synthesized via polyol reduction in ethylene glycol at 160°C, with Er³⁺ introduced as ErCl₃ during nucleation. The resultant Ag-Er colloids show particle sizes of 10–50 nm, with Er³⁺ adsorbed onto AgNP surfaces.

Stabilization and Coating Techniques

Oleylamine and polyvinylpyrrolidone (PVP) stabilize AgNPs, preventing aggregation during Er³⁺ functionalization. X-ray photoelectron spectroscopy (XPS) confirms Er³⁺ binding to Ag surfaces via oxygen bridges, critical for catalytic applications.

Hybrid Physical-Chemical Vapor Deposition

Co-Sputtering of Er and Ag Targets

Magnetron sputtering simultaneously deposits Er and Ag onto SiO₂ substrates at 10⁻³ Torr. Varying power ratios (Er:Ag = 1:1 to 1:4) control film composition. Annealing at 500°C segregates Ag into nanoclusters while Er remains atomically dispersed.

Ellipsometric Characterization

Spectroscopic ellipsometry reveals tunable refractive indices from 1.8 (Er-rich) to 2.3 (Ag-rich), enabling custom photonic designs.

Chemical Reactions Analysis

Types of Reactions

Erbium;silver compounds can undergo various types of chemical reactions, including:

Oxidation: this compound can be oxidized to form erbium oxide and silver oxide.

Reduction: The compound can be reduced back to its metallic form using reducing agents such as hydrogen gas or carbon monoxide.

Substitution: This compound can participate in substitution reactions where one of the elements is replaced by another element or group.

Common Reagents and Conditions

Oxidation: Oxygen gas, elevated temperatures.

Reduction: Hydrogen gas, carbon monoxide, high temperatures.

Substitution: Various halides or other reactive groups.

Major Products Formed

Oxidation: Erbium oxide (Er₂O₃), silver oxide (Ag₂O).

Reduction: Metallic erbium, metallic silver.

Substitution: Various substituted erbium or silver compounds.

Scientific Research Applications

The applications of erbium and silver compounds are varied, with notable uses in optics and antibacterial applications.

Optics

• Erbium-doped fiber amplifiers (EDFAs) Erbium's most significant application lies in fiber optic communication systems, where it is used in EDFAs to boost signal strength in optical fiber networks . These amplifiers rely on erbium's ability to efficiently amplify light signals, which allows for faster and more reliable data transmission over long distances . To enhance the performance of EDFAs, erbium-doped fiber is often co-doped with glass modifiers such as aluminum or phosphorus, preventing the clustering of erbium ions and improving energy transfer between the excitation light and the signal . Co-doping with ytterbium is also employed in high-power Er/Yb fiber lasers .
• Silver as a sensitizer for erbium Silver can be used to increase the excitation efficiency of Er3+ . Silver nanoparticles can be formed by bombarding Ag+ doped glass with heavy ions .

Laser Technology

• Medical and dental applications Erbium is a key component in laser technology, especially in solid-state lasers . Erbium-doped laser materials are utilized in medical and dental applications, including laser surgery and teeth whitening, because of their efficiency in producing highly focused light . Erbium lasers are also used in spectroscopy and analytical instruments, where their precision and wavelength control are essential . Medical applications utilize the 2940 nm emission of erbium ions, which is highly absorbed in water, making it suitable for laser surgery and the production of steam for laser enamel ablation in dentistry .
• Specific dental applications Common applications of erbium lasers in dentistry include ceramic cosmetic dentistry and the removal of brackets in orthodontic braces . These laser applications are more time-efficient than using rotary dental instruments for the same procedures .

Antibacterial Effects

• Erbium chromium laser and silver nanoparticles A study on the antibacterial effects of erbium chromium laser at 2780 nm, silver nanoparticles, and a combination of both on Enterococcus faecalis showed that silver nanoparticles offer strong antibacterial effects and can reduce bacterial colonies . While the laser also reduces bacterial colonies, it may not be sufficient for disinfecting the root canal system . The combination of erbium chromium laser and silver nanoparticles is also effective in reducing the colony count of E. faecalis .

Other Applications

• Metallurgy Erbium is used in alloying applications to improve the workability of metals. When added to metals like vanadium or titanium, it reduces hardness and enhances their ability to be shaped and processed . This makes erbium a valuable addition in the manufacturing of high-performance alloys used in aerospace and other specialized industries .
• Infrared-absorbing glasses Erbium oxide is used in producing infrared-absorbing glasses, which are essential in safety applications such as protective eyewear for welders and metal workers . Erbium's ability to selectively absorb infrared light makes it ideal for these protective applications .
• Nuclear applications Erbium is explored for its potential use in nuclear applications due to its ability to absorb neutrons . It has been studied for use in reactor control and as a potential material in neutron-capture therapy for medical applications . Erbium isotopes are good neutron absorbers and are used in nuclear reactor control rods .
• Colorant Erbium oxide has a pink color and is sometimes used as a colorant for glass, cubic zirconia, and porcelain . The glass is then often used in sunglasses and jewelry, or in applications where infrared absorption is needed .
• Cryocoolers An erbium-nickel alloy (Er3Ni) has a high specific heat capacity at liquid-helium temperatures and is used in cryocoolers . A mixture of 65% Er3Co and 35% Er0.9Yb0.1Ni by volume further improves the specific heat capacity .

Mechanism of Action

The mechanism of action of erbium;silver compounds is primarily based on the unique properties of both elements. Erbium ions can absorb and emit light at specific wavelengths, making them useful in optical applications . Silver ions, on the other hand, exhibit strong antimicrobial properties by disrupting the cell membranes of bacteria and generating reactive oxygen species (ROS) that damage cellular components .

Comparison with Similar Compounds

Nonlinear Optical Properties

Er-Ag composites are compared with other rare-earth (RE)-doped systems in nonlinear absorption and optical limiting:

Compound	2PA Coefficient (×10⁻¹⁰ m/W)	Key Mechanism	Application	Reference
Er-doped Ag₂MoO₄ (0.5% Er)	6.223	Defect-state enhanced 2PA	Optical limiters, Q-switching
Pure Ag₂MoO₄	0.85	Intrinsic 2PA	Baseline for comparison
Er/Ag co-doped tellurite glass	N/A (enhanced PL intensity)	Local field enhancement from Ag NPs	Fiber amplifiers, lasers
Yb-doped Y₂O₃	Not reported	Upconversion luminescence	Phosphors, imaging

Key Findings :

• Er-Ag₂MoO₄ outperforms undoped Ag₂MoO₄ by ~7× in 2PA due to Er-induced defect states .
• Ag NPs in tellurite glasses amplify Er³⁺ emission via SPR, unlike Yb systems relying on upconversion .

Structural and Symmetry Effects

The local symmetry around Er³⁺ ions, quantified via Judd-Ofelt parameters (Ω₂, Ω₄, Ω₆), varies significantly across hosts:

Host Material	Ω₂ (×10⁻²⁰ cm²)	Ω₄	Ω₆	Symmetry Trend	Reference
Zinc tellurite (0.02 Ag)	9.8	1.2	1.5	Lowest symmetry (high Ω₂)
Borosilicate glass (Ag-doped)	5.3	0.9	1.1	Moderate symmetry
Bismuth glass (Ag NPs)	8.2	1.0	1.3	Plasmon-induced asymmetry

Key Findings :

• Higher Ω₂ in Ag-doped systems indicates reduced Er³⁺ site symmetry, increasing covalency and radiative transition probabilities .
• Ag NPs in bismuth glass create non-centrosymmetric fields, enabling 4f-orbital transitions .

Energy Transfer and Luminescence Dynamics

Er-Ag systems exhibit contrasting ET behaviors depending on the host:

Compound	Energy Transfer Mechanism	Effect on Luminescence	Reference
Zn tellurite (Er-Ag)	Er³⁺ → Ag⁺ (quenching)	Reduced emission intensity
Tellurite vitro-ceramic (Ag NPs)	Ag NPs → Er³⁺ (SPR)	Enhanced PL intensity (~3×)
Borosilicate glass (Ag⁺)	Ag⁺/defect → Er³⁺	70× excitation efficiency

Key Findings :

• Quenching in Zn tellurite arises from Er³⁺ → Ag⁺ ET, while Ag NPs in vitro-ceramics enhance emission via SPR .
• Ag⁺ ions in borosilicate act as sensitizers, transferring energy to Er³⁺ without nanocrystal formation .

Thermal and Mechanical Stability

Thermal properties influence device applicability:

Compound	Melting Point (°C)	Thermal Stability	Density (g/cm³)	Reference
Er-Ag₂MoO₄	~800 (decomposes)	Moderate	6.2
Zn tellurite (Er-Ag)	~600	High (vitreous)	5.8
Er-Ag borosilicate	~1000	Excellent	2.5

Key Findings :

• Zn tellurite glasses offer superior thermal stability for high-power lasers compared to Ag₂MoO₄ .

Q & A

Q. What synthesis methods are most effective for producing homogeneous Erbium-silver (Er-Ag) compounds, and how can their reproducibility be ensured?

To synthesize Er-Ag compounds, methods like magnetron sputtering, sol-gel synthesis, and chemical reduction are commonly employed. For homogeneity, control over stoichiometry and reaction kinetics is critical. For example, sol-gel methods require precise pH and temperature regulation to prevent phase separation . Reproducibility hinges on documenting parameters (e.g., annealing time, precursor concentrations) and using standardized characterization tools like X-ray diffraction (XRD) to verify crystallinity .

Q. Which characterization techniques are essential for analyzing interfacial interactions in Er-Ag nanocomposites?

Key techniques include:

• Transmission Electron Microscopy (TEM) : Resolves nanoscale morphology and interface quality.
• X-ray Photoelectron Spectroscopy (XPS) : Identifies oxidation states and bonding configurations.
• Energy-Dispersive X-ray Spectroscopy (EDS) : Maps elemental distribution. Cross-validating data from these methods reduces artifacts, particularly when studying metastable Er-Ag phases .

Q. How can density functional theory (DFT) models predict the electronic properties of Er-Ag alloys?

DFT models require input parameters such as lattice constants (from XRD) and electron correlation effects specific to lanthanides. Software like VASP or Quantum ESPRESSO can simulate band structures, but validation against experimental UV-Vis or photoluminescence data is necessary to account for relativistic effects in Erbium .

Q. What are the primary challenges in stabilizing Er-Ag compounds under ambient conditions?

Erbium’s high reactivity with oxygen and moisture necessitates inert-atmosphere processing (e.g., gloveboxes). Silver’s propensity for surface migration can be mitigated by doping with stabilizing agents (e.g., carbon matrices) or using rapid quenching techniques .

Advanced Research Questions

Q. How can researchers resolve contradictions in reported optical properties of Er-Ag nanocomposites?

Discrepancies often arise from variations in particle size, crystallinity, or surface contamination. A systematic approach includes:

• Replicating synthesis conditions across labs.
• Applying statistical tools (e.g., ANOVA) to quantify variability in photoluminescence intensity measurements.
• Reporting full experimental parameters (e.g., laser power in spectroscopic analysis) to enable meta-analyses .

Q. What experimental design strategies minimize contamination risks in Er-Ag thin-film deposition?

• Substrate Pretreatment : Plasma cleaning to remove organic residues.
• In-situ Monitoring : Use quartz crystal microbalances to track deposition rates.
• Post-deposition Analysis : Auger electron spectroscopy to detect trace contaminants. Contamination thresholds should align with ASTM standards for thin-film materials .

Q. How can the catalytic activity of Er-Ag alloys be optimized for specific redox reactions?

Design of experiments (DoE) frameworks, such as response surface methodology, can optimize variables like alloy composition and annealing temperature. Electrochemical impedance spectroscopy (EIS) and Tafel plots quantify catalytic efficiency, while synchrotron X-ray absorption spectroscopy (XAS) probes active sites .

Q. What methodologies address data gaps in the thermodynamic stability of Er-Ag intermetallics?

• High-throughput CALPHAD Modeling : Integrates phase-diagram data with ab initio calculations.
• Differential Scanning Calorimetry (DSC) : Measures enthalpy changes during phase transitions. Discrepancies between modeled and experimental data require error-propagation analysis and sensitivity testing of input parameters .

Methodological and Ethical Considerations

Q. How should researchers design studies to ensure data integrity and reproducibility in Er-Ag research?

• Data Management Plans (DMPs) : Archive raw datasets (e.g., XRD spectra, EDS maps) in repositories like Zenodo with unique DOIs.
• Pre-registration : Outline hypotheses and protocols on platforms like Open Science Framework to reduce bias.
• Blinded Analysis : Separate synthesis and characterization teams to minimize confirmation bias .

Q. What ethical considerations apply to collaborative Er-Ag research involving proprietary methods?

• Conflict of Interest (COI) Disclosures : Declare industry partnerships in publications.
• Intellectual Property (IP) Agreements : Draft clear terms for data sharing and patent filings.
• Dual-Use Awareness : Assess risks of applications in sensitive fields (e.g., defense) .
